

Safeguarding Your Research: A Comprehensive Guide to Handling Z-VEID-FMK

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Compound of Interest

Compound Name: Z-VEID-FMK

Cat. No.: B1150351

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For Immediate Implementation: Essential Safety and Handling Protocols for the Caspase-6 Inhibitor **Z-VEID-FMK**

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Z-VEID-FMK**. Outlined below are the necessary personal protective equipment (PPE), handling procedures, disposal instructions, and experimental guidelines to ensure the safe and effective use of this compound in the laboratory.

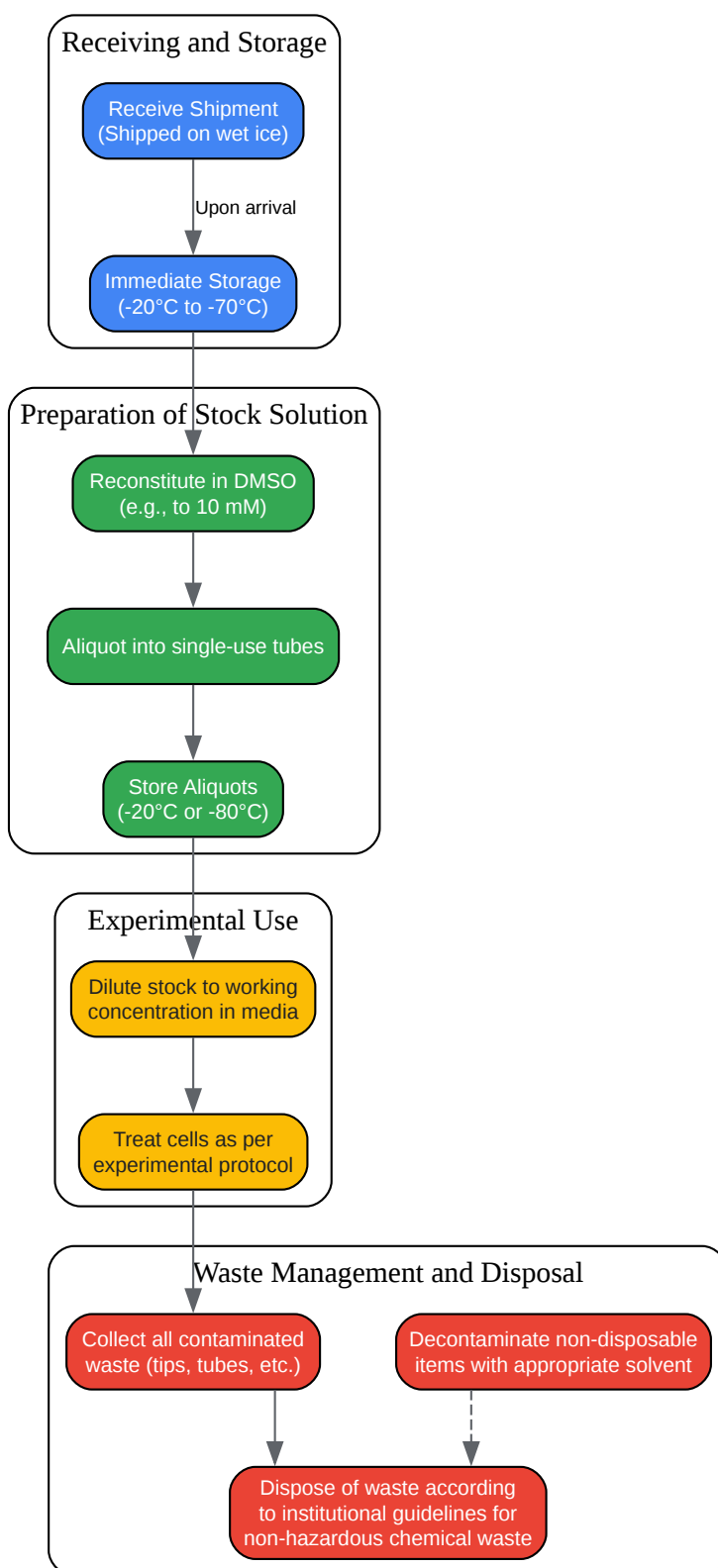
Key Safety and Physical Data

Proper handling of any chemical reagent begins with a thorough understanding of its properties and potential hazards. While some safety data sheets (SDS) for **Z-VEID-FMK** classify it as non-hazardous, it is prudent to handle it with the care afforded to all laboratory chemicals. A related compound, Z-VAD-FMK, is noted as a potential irritant, reinforcing the need for standard safety precautions.

Property	Value	Source
CAS Number	210344-96-0	[1] [2] [3]
Molecular Formula	C31H45FN4O10	[2] [3]
Molecular Weight	652.7 g/mol	[2] [3]
Purity	≥98%	[3] [4]
Formulation	Solid	[3]
Solubility	Soluble in DMSO	[1] [3]
Storage	-20°C to -70°C. Use a manual defrost freezer and avoid repeated freeze-thaw cycles. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month. [1]	[1]
Shipping	Shipped with polar packs (wet ice).	[3]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Z-VEID-FMK** is essential for both safety and experimental integrity. The following workflow outlines the key steps from receiving the compound to its final disposal.



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Caption: A logical workflow for the safe handling of **Z-VEID-FMK** from receipt to disposal.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Wear approved safety goggles. A face shield should be worn in addition to safety goggles if there is a splash hazard.
- **Skin and Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Use proper glove removal technique to avoid skin contact.
- **Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned.
- **Respiratory Protection:** If working with the powdered form outside of a fume hood or biological safety cabinet where aerosolization is possible, a suitable respirator should be used.

Experimental Protocols

Z-VEID-FMK is a cell-permeable, irreversible inhibitor of caspase-6. The following is a general protocol for its use in a cell-based apoptosis assay.

1. Preparation of Stock Solution:

- **Z-VEID-FMK** is typically supplied as a solid.
- To prepare a stock solution (e.g., 10 mM), dissolve the compound in high-purity DMSO.
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use polypropylene tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

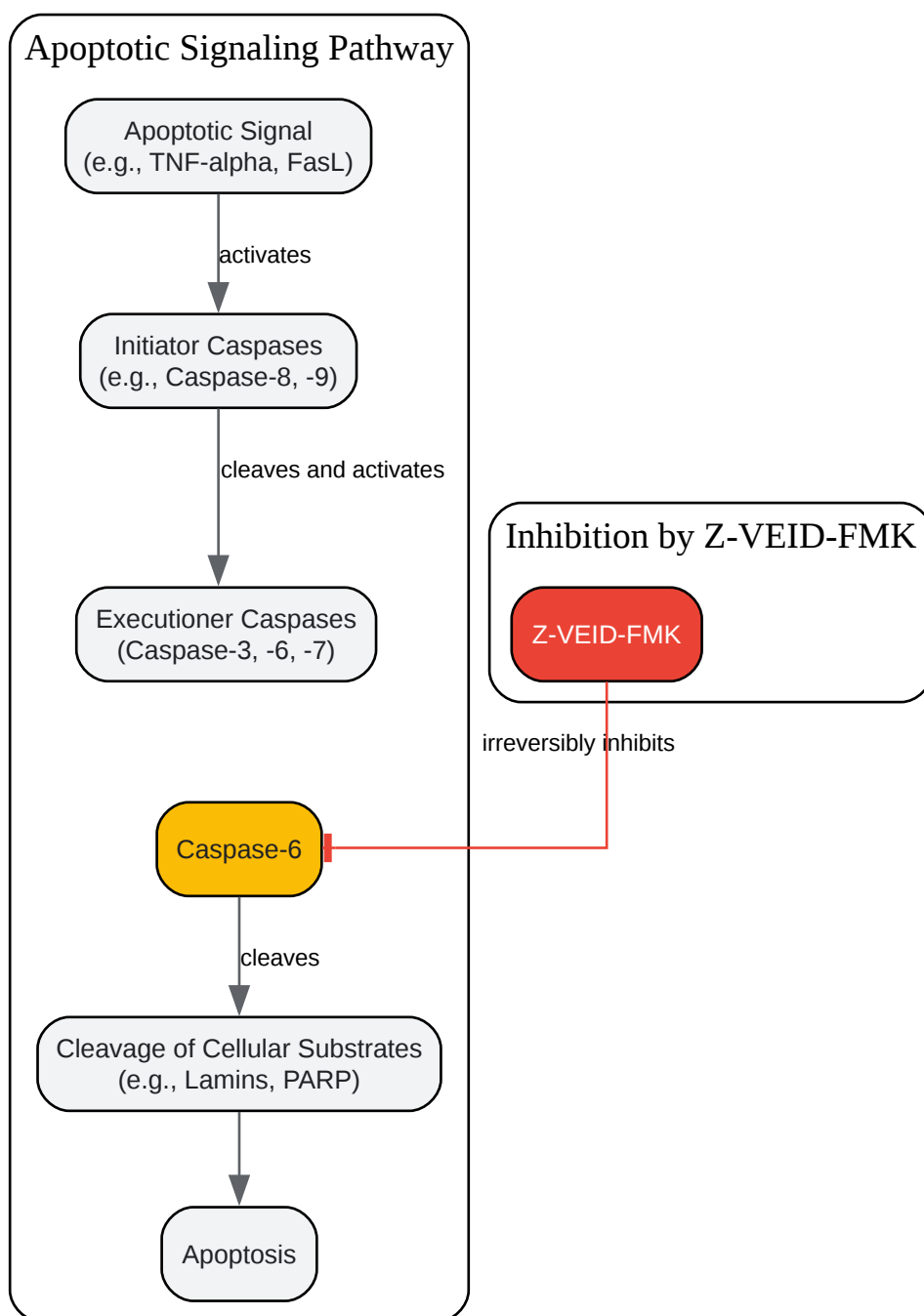
2. Cell Treatment Protocol:

- Culture cells to the desired confluency as per your specific experimental requirements.

- Prepare the final working concentration of **Z-VEID-FMK** by diluting the stock solution in pre-warmed cell culture medium. A typical final concentration ranges from 10 μ M to 100 μ M, but this should be optimized for your specific cell type and experimental conditions.[5]
- It is recommended to pre-treat the cells with **Z-VEID-FMK** for at least 30 minutes to 1 hour before inducing apoptosis.[1]
- Introduce the apoptosis-inducing agent to the cell culture.
- Incubate for the desired period.
- Proceed with your chosen method for apoptosis detection (e.g., Annexin V staining, TUNEL assay, or Western blot for cleaved PARP).

Mechanism of Action: Caspase-6 Inhibition

Z-VEID-FMK functions as an irreversible inhibitor of caspase-6, a key executioner caspase in the apoptotic signaling cascade. Caspases are synthesized as inactive zymogens (procaspases) and are activated through proteolytic cleavage. Initiator caspases (like caspase-8 or -9) cleave and activate executioner caspases (like caspase-3, -6, and -7). Activated caspase-6 then cleaves a variety of cellular substrates, leading to the characteristic morphological and biochemical changes of apoptosis. **Z-VEID-FMK** contains a peptide sequence (VEID) that is recognized by caspase-6, and a fluoromethylketone (FMK) group that covalently binds to the active site of the enzyme, irreversibly inhibiting its activity.



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Caption: The role of **Z-VEID-FMK** in the caspase-mediated apoptotic pathway.

Disposal Plan

Proper disposal of **Z-VEID-FMK** and associated waste is critical to maintaining a safe laboratory environment.

1. Solid Waste:

- Unused **Z-VEID-FMK** in its original packaging should be disposed of according to institutional guidelines for chemical waste.
- Contaminated solid waste, including gloves, pipette tips, and plasticware, should be collected in a designated, clearly labeled waste container.
- This waste should be disposed of as non-hazardous chemical waste, following your institution's specific protocols.

2. Liquid Waste:

- Aqueous solutions containing **Z-VEID-FMK** (e.g., used cell culture media) should be collected in a designated, clearly labeled liquid waste container.
- Do not pour solutions containing **Z-VEID-FMK** down the drain.
- The collected liquid waste should be disposed of through your institution's chemical waste management program.

3. Decontamination:

- Non-disposable items such as glassware or reusable plasticware that have come into contact with **Z-VEID-FMK** should be decontaminated.
- Rinse the items with a suitable solvent in which **Z-VEID-FMK** is soluble (e.g., ethanol or isopropanol), followed by a thorough wash with soap and water.
- Collect the initial solvent rinse as chemical waste.

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